

handling and safety procedures for Dichlorotetrafluoroethane in a research lab

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Compound of Interest

Compound Name: *Dichlorotetrafluoroethane*

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Application Notes and Protocols for Dichlorotetrafluoroethane

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Introduction

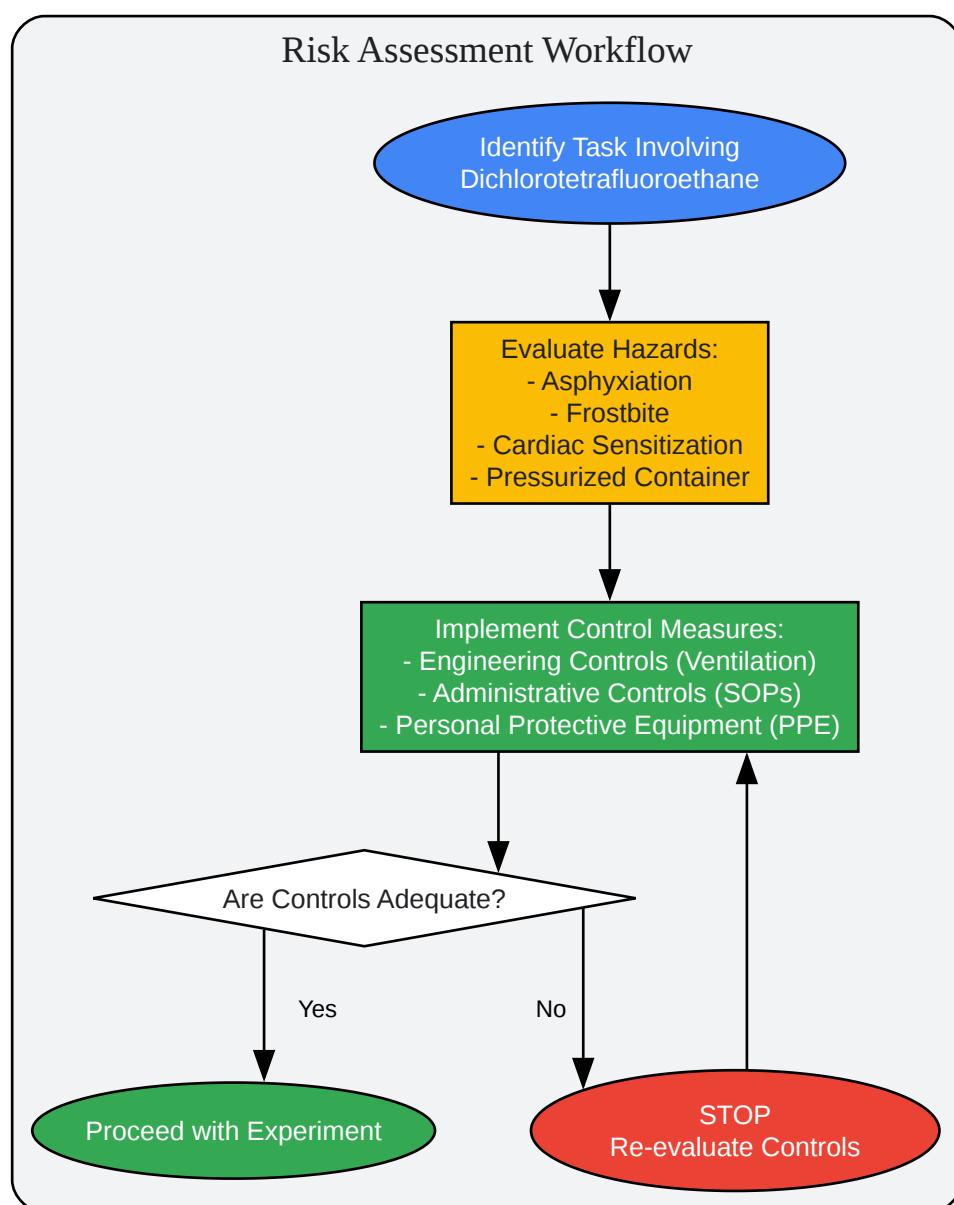
These application notes provide detailed protocols for the safe handling, storage, and disposal of **Dichlorotetrafluoroethane** (CFC-114) in a research laboratory setting. The protocols are designed for researchers, scientists, and drug development professionals to minimize exposure risks and ensure a safe working environment. **Dichlorotetrafluoroethane** is a colorless, non-flammable gas at room temperature with a faint, ether-like odor at high concentrations.^{[1][2][3]} While it has low acute toxicity, it can displace oxygen and cause rapid suffocation.^{[4][5]} Contact with the liquid form can cause frostbite.^{[4][6][7]}

Hazard Identification and Risk Assessment

Prior to handling **Dichlorotetrafluoroethane**, a thorough risk assessment is mandatory. The primary hazards associated with its use in a laboratory setting include:

- Asphyxiation: As a gas heavier than air, it can accumulate in low-lying areas and confined spaces, displacing oxygen.^{[4][5]}

- Frostbite: Direct contact with the liquefied gas can cause severe skin and eye burns.[6][7][8]
- Cardiac Sensitization: High concentrations may lead to cardiac arrhythmia, especially during adrenaline release.[4][9]
- Container Rupture: Cylinders may explode if heated.[3][10][11]
- Hazardous Decomposition Products: At temperatures above 250°C, it can decompose to form hydrochloric acid (HCl), hydrofluoric acid (HF), and carbonyl halides.[4][5]



[Click to download full resolution via product page](#)**Caption:** Risk assessment workflow for **Dichlorotetrafluoroethane**.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 1,2-Dichlorotetrafluoroethane.

| Property | Value |
|-----------------------------------|---|
| Molecular Formula | C ₂ Cl ₂ F ₄ [10] |
| Molecular Weight | 170.92 g/mol [2] |
| Appearance | Colorless gas with a faint, ether-like odor at high concentrations. [3] |
| Physical State (at 15°C, 1 atm) | Gas [10] |
| Boiling Point (at 1 atm) | 3.8°C (38.8°F) [5][10] |
| Freezing Point | -94°C (-137°F) [10] |
| Vapor Density (Air = 1) | 5.89 [3] |
| Specific Gravity (Liquid at 25°C) | 1.455 [10] |
| Flash Point | Non-flammable [10] |
| Solubility | Insoluble in water; Soluble in ethanol and ether. [8] |

Occupational Exposure Limits

Adherence to established exposure limits is critical to prevent adverse health effects.

Prolonged exposure can have a narcotic effect or lead to rapid suffocation.[\[10\]](#)

| Organization | Exposure Limit (8-hour TWA) |
|--|--|
| OSHA (PEL) | 1,000 ppm (7,000 mg/m ³)[6][9][11] |
| NIOSH (REL) | 1,000 ppm (7,000 mg/m ³)[6][9][11] |
| ACGIH (TLV) | 1,000 ppm (6,990 mg/m ³)[6][9][11] |
| IDLH (Immediately Dangerous to Life or Health) | 15,000 ppm[9][10] |

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Experimental Protocols

Protocol for General Handling and Use

This protocol outlines the standard procedure for handling **Dichlorotetrafluoroethane** in a laboratory setting to minimize exposure.

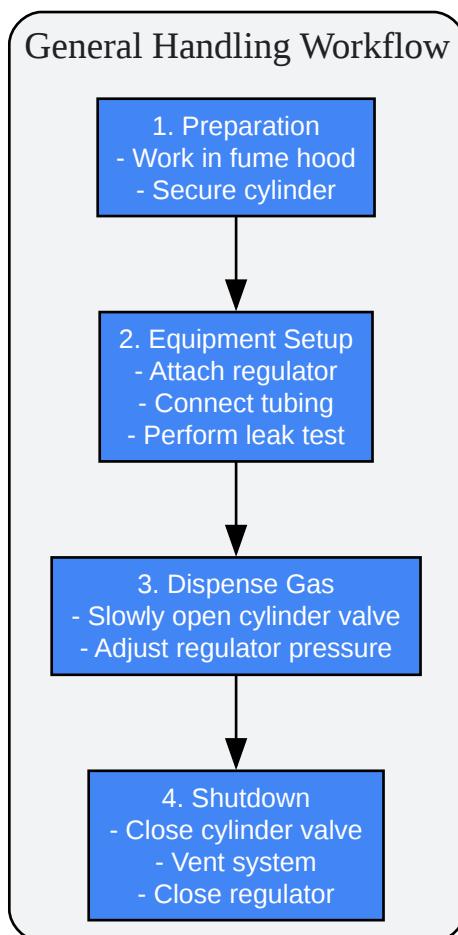
Materials:

- Cylinder of **Dichlorotetrafluoroethane** with a compatible pressure-reducing regulator.
- Chemically resistant tubing.
- Experimental apparatus located within a certified chemical fume hood.
- Required Personal Protective Equipment (see Section 6.0).

Procedure:

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[5]
 - Post warning signs indicating the use of a compressed gas and potential asphyxiation hazard.[6]

- Secure the gas cylinder upright to a stable surface (e.g., wall, benchtop) using a cylinder strap or chain.[\[12\]](#)
- Equipment Setup:
 - Before connecting the regulator, ensure the valve threads are clean and undamaged.
 - Attach a pressure-reducing regulator compatible with the cylinder valve.
 - Connect the regulator outlet to the experimental apparatus using appropriate, chemically-resistant tubing.
 - Leak-test all connections using a soap solution or an electronic leak detector.
- Gas Dispensing:
 - Slowly open the main cylinder valve.
 - Adjust the regulator to the desired delivery pressure.
 - Monitor the system for any signs of leaks or malfunction.
- Shutdown:
 - Close the main cylinder valve.
 - Vent the remaining gas from the regulator and tubing into the fume hood.
 - Once the pressure gauges on the regulator read zero, close the regulator valve.
 - Disconnect the apparatus.
 - Replace the valve protection cap on the cylinder.[\[12\]](#)



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Caption: Standard workflow for handling **Dichlorotetrafluoroethane**.

Protocol for Storage

Proper storage is essential to prevent accidents and maintain the integrity of the chemical.

Procedure:

- Store cylinders in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[\[13\]](#)
- Cylinder temperatures should not exceed 52°C (125°F).[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Store cylinders in an upright position and secure them to prevent falling.[\[12\]](#)

- Segregate from incompatible materials, particularly chemically-active metals like sodium, potassium, and powdered aluminum.[7]
- Use a "first in, first out" inventory system to avoid long-term storage.
- Ensure the storage area is clearly marked with the appropriate hazard signs.

Protocol for Waste Disposal

All waste disposal must comply with local, state, and federal regulations.

Procedure:

- Empty Cylinders:
 - Do not attempt to refill empty cylinders.
 - Return empty or partially used cylinders to the supplier.
 - Ensure the cylinder valve is closed and the valve cap is in place before transport.
- Contaminated Materials:
 - Dispose of materials contaminated with **Dichlorotetrafluoroethane** (e.g., cleaning rags, absorbent pads) as hazardous waste.[14][15]
 - Place contaminated materials in a sealed, properly labeled container.
- Sewer Disposal:
 - Never dispose of **Dichlorotetrafluoroethane** down the drain.[16][17]

Personal Protective Equipment (PPE)

The following PPE is required when handling **Dichlorotetrafluoroethane**.

| Protection Type | Specification | Rationale |
|------------------------|---|--|
| Eye/Face Protection | Safety glasses with side shields or chemical splash goggles.[10][18] A face shield may be required for operations with a high risk of liquid splash. [6] | Protects against splashes of liquefied gas which can cause frostbite.[7] |
| Skin Protection | Insulated gloves (e.g., neoprene, butyl rubber) when handling liquid or in situations with potential for liquid contact. [4][19] A lab coat should be worn.[14] | Prevents frostbite from contact with the liquefied gas.[6][19] |
| Respiratory Protection | Generally not required in well-ventilated areas.[4] For emergencies or in poorly ventilated spaces where concentrations may exceed the PEL, a self-contained breathing apparatus (SCBA) or supplied-air respirator is necessary.[4][6][7] | Protects against asphyxiation and high vapor concentrations. [4] |

Emergency Procedures

Immediate and appropriate response to emergencies is crucial.

First Aid Measures

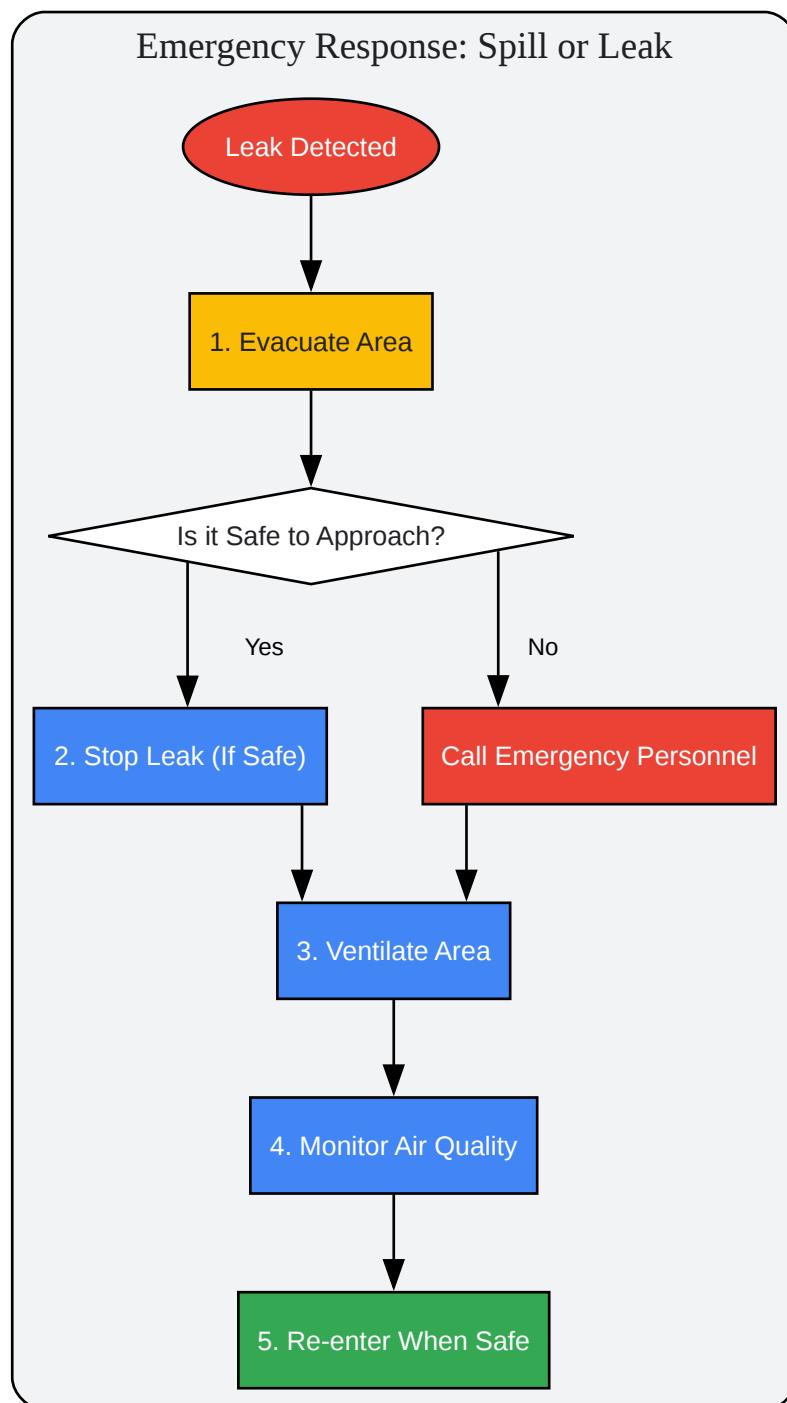
- Inhalation: Move the victim to fresh air immediately.[4][10] If breathing has stopped, provide artificial respiration.[10] If breathing is difficult, administer oxygen.[10] Seek immediate medical attention.[10]
- Skin Contact (Frostbite): Promptly flush the affected area with lukewarm water. DO NOT USE HOT WATER.[4][10] Do not rub the affected area.[4] Remove contaminated clothing.

Seek medical attention.

- Eye Contact (Frostbite): Immediately flush eyes with large amounts of lukewarm water for at least 15 minutes.[10][11] Seek immediate medical attention.[3]

Spill or Leak Response

- Evacuate: Immediately evacuate all non-essential personnel from the area.[4]
- Ventilate: Increase ventilation to the area.
- Stop Leak: If it can be done without risk, shut off the source of the leak (e.g., close the cylinder valve).[4]
- Monitor Air: Do not re-enter the area until air quality has been tested and deemed safe.[4]
- Report: Report the incident to the laboratory supervisor and institutional safety office.



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Caption: Decision workflow for responding to a spill or leak.

Fire Response

- **Dichlorotetrafluoroethane** is non-flammable.[10]

- If cylinders are exposed to fire, they may rupture or explode due to heat.[3][10]
- If possible and without risk, move containers away from the fire area.[10]
- Cool containers exposed to flames with water from a safe distance.[10]
- Use an extinguishing agent suitable for the surrounding fire.

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